

Personal protective equipment for handling 1,2,3,5,7-Pentachloronaphthalene

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Compound of Interest

Compound Name: 1,2,3,5,7-Pentachloronaphthalene

Cat. No.: B3061118

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Safe Handling Protocol: 1,2,3,5,7-Pentachloronaphthalene

This guide provides essential safety and logistical information for handling **1,2,3,5,7-Pentachloronaphthalene** in a laboratory setting. Adherence to these procedures is critical to minimize exposure and ensure a safe research environment.

1. Chemical Hazard Summary

1,2,3,5,7-Pentachloronaphthalene, also known as Halowax® 1013, is a pale-yellow or white solid or powder with a characteristic aromatic odor.^{[1][2][3]} It is a persistent environmental pollutant and poses significant health risks to laboratory personnel.^{[2][4]} Understanding its properties is the first step in safe handling.

Hazard Type	Description	Citations
Primary Routes of Exposure	Inhalation, skin absorption, ingestion, and eye/skin contact.	[1][3]
Acute Health Effects	Irritation to the eyes and skin. May cause headaches, fatigue, dizziness, and loss of appetite.	[2][5][6]
Chronic Health Effects	May cause a severe form of acne (chloracne). The substance may have effects on the liver, potentially leading to liver impairment or necrosis.	[1][2][5]
Physical Hazards	Non-combustible solid. Decomposes on heating, producing toxic hydrogen chloride fumes. Reacts with strong oxidizers.	[1][2][3]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects. Bioaccumulation may occur in the food chain. It is strongly advised not to let the chemical enter the environment.	[2]

2. Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling Pentachloronaphthalene. This involves a combination of engineering controls and appropriate PPE.

Step 1: Engineering Controls

- Ventilation: Always handle **1,2,3,5,7-Pentachloronaphthalene** inside a certified chemical fume hood to minimize inhalation of dust or fumes.[5] Local exhaust ventilation should be used at the site of chemical release.[5]

Step 2: Respiratory Protection

- Respirator Selection: The choice of respirator depends on the airborne concentration of the substance. For concentrations up to 5 mg/m³, a supplied-air respirator (APF = 10) or a self-contained breathing apparatus (SCBA) with a full facepiece (APF = 50) is recommended.[1] A particulate filter respirator adapted to the airborne concentration is also suitable.[2]
- Fit Testing: Ensure your selected respirator is properly fit-tested and you are trained in its use.

Step 3: Hand Protection

- Glove Selection: Wear protective gloves.[6] Since specific breakthrough time data is not readily available for **1,2,3,5,7-Pentachloronaphthalene**, it is recommended to consult with safety equipment suppliers for the most protective glove material for your specific operation. [5] Double-gloving may be appropriate.
- Glove Removal: Use proper glove removal technique (without touching the outer surface of the glove) to avoid skin contact. Dispose of contaminated gloves as hazardous waste.[7]

Step 4: Eye and Face Protection

- Primary Protection: Wear chemical safety goggles or glasses that meet appropriate government standards (e.g., OSHA's 29 CFR 1910.133 or European Standard EN166).[8]
- Enhanced Protection: When there is a risk of splashing or dust generation, use a face shield in combination with breathing protection.[2][6]

Step 5: Body Protection

- Lab Coat/Suit: Wear a fully buttoned lab coat. For operations with a higher risk of contamination, a chemical-resistant suit is required.[2][6]

- Clothing: All protective clothing should be clean and available each day.[5] Contaminated work clothing should be removed immediately and replaced.[3][5] Do not wear contaminated clothing home.

3. Quantitative Exposure Limits and Respirator Guidance

The following table summarizes established occupational exposure limits (OELs) and the corresponding NIOSH respirator recommendations.

Agency	Exposure Limit (TWA - 8-hour)	NIOSH Recommended Respirator Protection (Up to 5 mg/m ³)
OSHA PEL	0.5 mg/m ³ (skin)	APF 10: Any supplied-air respirator.
NIOSH REL	0.5 mg/m ³ (skin)	APF 50: Any self-contained breathing apparatus with a full facepiece.
ACGIH TLV	0.5 mg/m ³ (skin)	Escape: Any air-purifying, full-facepiece respirator (gas mask) with an N100, R100, or P100 filter.[1]

APF = Assigned Protection Factor[1] PEL = Permissible Exposure Limit; REL = Recommended Exposure Limit; TLV = Threshold Limit Value; TWA = Time-Weighted Average[6]

4. Operational and Disposal Plans

Safe Handling and Storage Procedures:

- Preparation: Before handling, ensure all safety precautions have been read and understood. Have an emergency plan and necessary spill control materials readily available.
- Handling: Work within a designated area, such as a chemical fume hood, to prevent the dispersion of dust.[5][6] Avoid all contact with skin and eyes.[1][3] Do not eat, drink, or smoke in the handling area.[2]

- Storage: Store **1,2,3,5,7-Pentachloronaphthalene** in a cool, well-ventilated, and designated area in tightly sealed containers.[5] It must be stored separately from strong oxidizers, food, and feedstuffs.[2][5][6]

Spill and Disposal Plan:

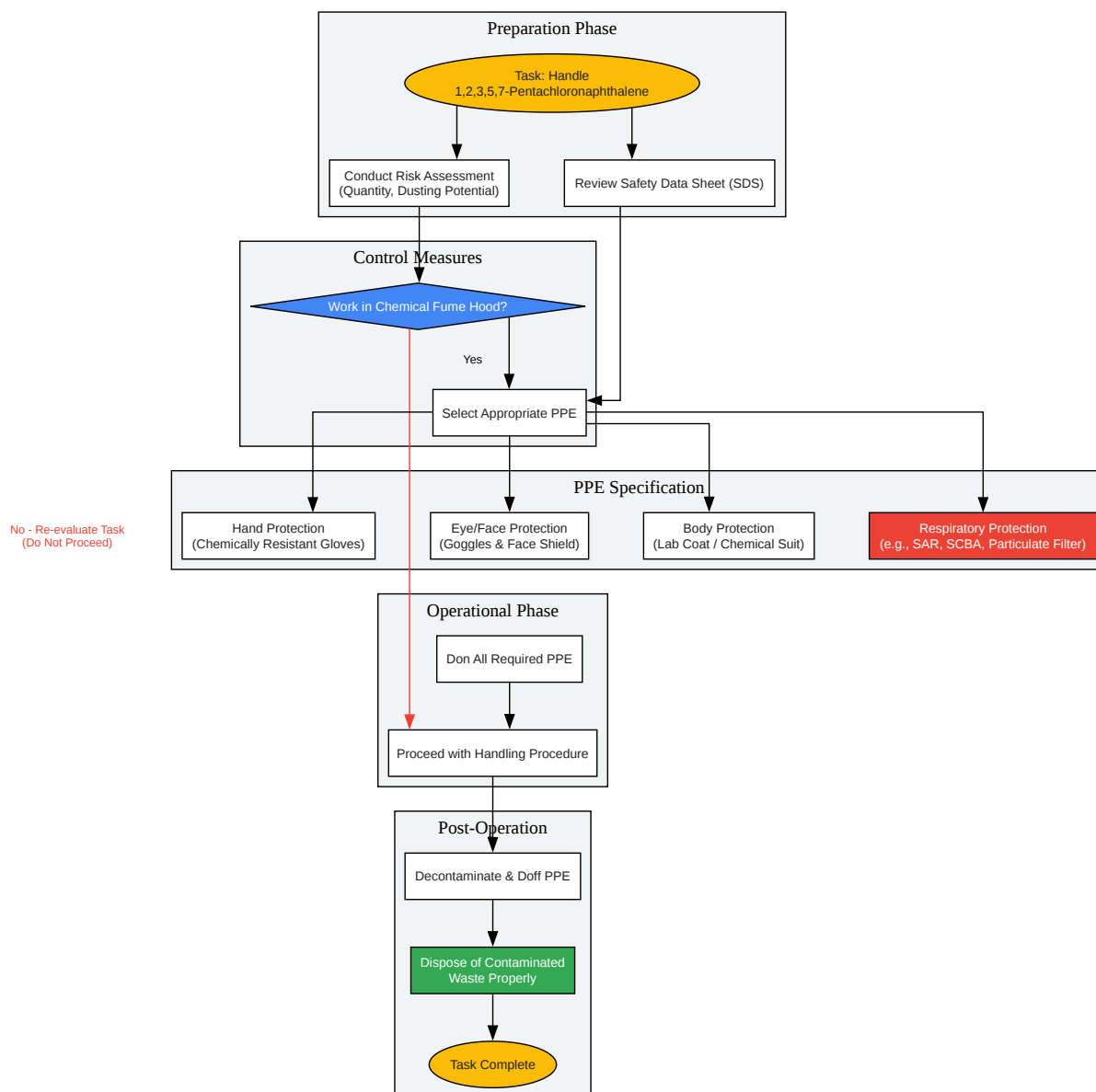
- Immediate Action: In case of a spill, evacuate the area. Prevent the dispersion of dust; if appropriate, moisten the spilled solid with water to prevent it from becoming airborne.[2][6]
- Cleanup: Wearing the full PPE detailed above, carefully sweep the spilled substance into covered, sealable containers for disposal.[2][6]
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the waste according to all local, state, and federal regulations. Do not allow the chemical or contaminated materials to enter the environment or drains.[2]

First Aid Measures:

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the contaminated skin promptly and thoroughly with soap and water.[3][5][6]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if possible. Seek immediate medical attention.[5][6]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]

5. PPE Selection Workflow

The following diagram illustrates the logical workflow for selecting and using the appropriate PPE when handling **1,2,3,5,7-Pentachloronaphthalene**.



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Caption: Workflow for PPE selection and use when handling Pentachloronaphthalene.

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